

Application Notes and Protocols for PTP1B-IN-18 in High-Throughput Screening

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Introduction

Protein Tyrosine Phosphatase 1B (PTP1B) is a non-receptor protein tyrosine phosphatase that plays a crucial role as a negative regulator in key signaling pathways, including the insulin and leptin pathways.[1][2] By dephosphorylating the insulin receptor and its substrates, PTP1B attenuates insulin signaling, making it a validated therapeutic target for type 2 diabetes, obesity, and certain cancers. The development of potent and selective PTP1B inhibitors is a significant area of interest in drug discovery. High-throughput screening (HTS) is a fundamental approach for identifying novel PTP1B inhibitors from large compound libraries.[3][4]

PTP1B-IN-18 is an orally active, complete mixed-type inhibitor of PTP1B. These application notes provide detailed protocols for utilizing **PTP1B-IN-18** as a reference compound in HTS campaigns designed to discover new PTP1B inhibitors. Both colorimetric and fluorescence-based assay formats are described, offering flexibility for various screening platforms and objectives.

PTP1B-IN-18: Compound Profile

PTP1B-IN-18 serves as an excellent control compound for HTS assays due to its characterized inhibitory mechanism. As a mixed-type inhibitor, it can be used to validate assays designed to identify compounds that bind to both the active site and allosteric sites of PTP1B.



Property	Value	Reference
CAS Number	2848581-84-8	[5]
Molecular Formula	C26H19N3O4S	[5]
Molecular Weight	469.51 g/mol	[5]
Inhibition Constant (Ki)	35.2 μΜ	[5]
Inhibition Type	Complete Mixed-Type	[5]

Illustrative High-Throughput Screening Data for PTP1B Inhibitors

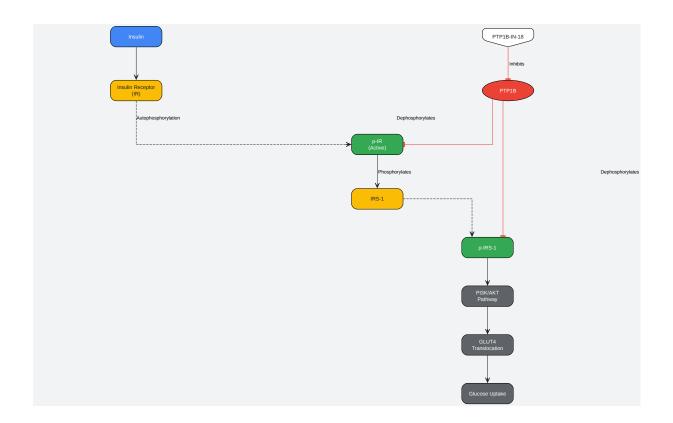
While specific HTS data for **PTP1B-IN-18** is not publicly available, the following table presents representative data for other PTP1B inhibitors identified through HTS campaigns. This data serves to illustrate the typical potency and hit rates that can be expected from such screens.

Compound ID	HTS Assay Type	IC50 (μM)	Hit Rate (%)	Reference
LGH00081	Colorimetric (pNPP)	Competitive Inhibitor	N/A	[4]
HTS Hit (Unnamed)	Colorimetric (pNPP)	4.2	0.021	[3]
Docking Hit (Unnamed)	Biochemical	1.7	34.8 (from docking)	[3]
Baicalin	Virtual Screen & Enzymatic	3.87 ± 0.45	N/A	[6]

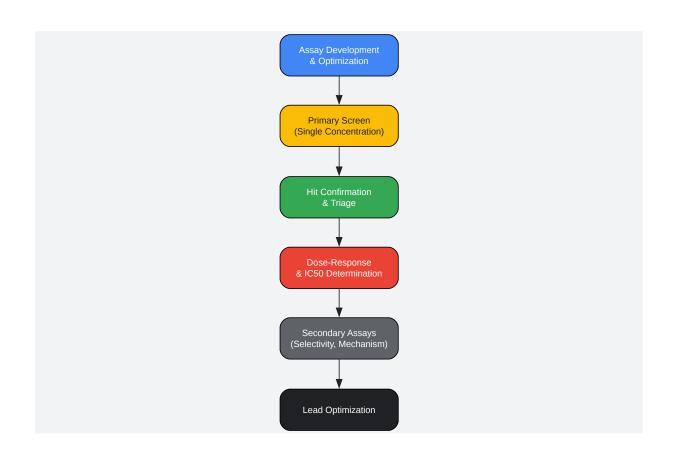
PTP1B Signaling Pathway and Inhibition

PTP1B negatively regulates the insulin signaling pathway by dephosphorylating the activated insulin receptor (IR) and its substrate (IRS-1). Inhibition of PTP1B enhances and prolongs insulin signaling, leading to improved glucose uptake.









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